

Safety data sheet and handling precautions for Direct Red 84

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Compound of Interest

Compound Name: C.I. Direct Red 84

Cat. No.: B15557289

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An In-depth Technical Guide on the Safety and Handling of Direct Red 84

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: A comprehensive Safety Data Sheet (SDS) with specific quantitative toxicological data for Direct Red 84 (CAS No. 6409-83-2) is not readily available in publicly accessible records. The following guide has been compiled using information on its chemical class (polyazo direct dye), data from structurally similar compounds, and general safety protocols for handling chemical dyes. All information should be used as a guideline and supplemented by a formal risk assessment before use.

Substance Identification and Properties

Direct Red 84 is a multi-azo class direct dye.^[1] Its fundamental properties are crucial for understanding its behavior in experimental settings.

Table 1: Physical and Chemical Properties of Direct Red 84

Property	Value	Source
C.I. Name	Direct Red 84, C.I. 35760	[1]
CAS Number	6409-83-2	[1]
Molecular Formula	C ₄₅ H ₂₈ N ₁₀ Na ₄ O ₁₃ S ₄	[1]
Molecular Weight	1136.99 g/mol	[1]
Appearance	Dark red powder	Inferred from similar dyes

| Solubility | Water soluble [[2] |

Toxicological Profile

Specific toxicological data for Direct Red 84 is not available. The information below is based on general data for the azo dye class and related direct dyes. The primary toxicological concern for azo dyes is their potential to metabolize into constituent aromatic amines, some of which are known to be hazardous.[3][4]

Table 2: Toxicological Data (Based on Similar Azo Dyes)

Endpoint	Result	Remarks
Acute Oral Toxicity (LD50)	No specific data available.	For a similar compound (Direct Red 31), the LD50 (rat) is >2000 mg/kg, suggesting low acute oral toxicity.[2]
Skin Corrosion/Irritation	No specific data available.	Generally considered unlikely to be a skin irritant.[2]
Serious Eye Damage/Irritation	No specific data available.	May cause eye irritation, a common property of powdered chemicals.[2]

| Mutagenicity/Carcinogenicity | No specific data available. | The primary long-term hazard of azo dyes is linked to the potential carcinogenicity of their aromatic amine metabolites.[3][5] |

General Toxicity Mechanism of Azo Dyes

The toxicity of many azo dyes is not from the intact molecule but from its metabolic breakdown products. Under reductive conditions (e.g., in the liver or by gut microflora), the azo bond (-N=N-) can be cleaved to form aromatic amines.



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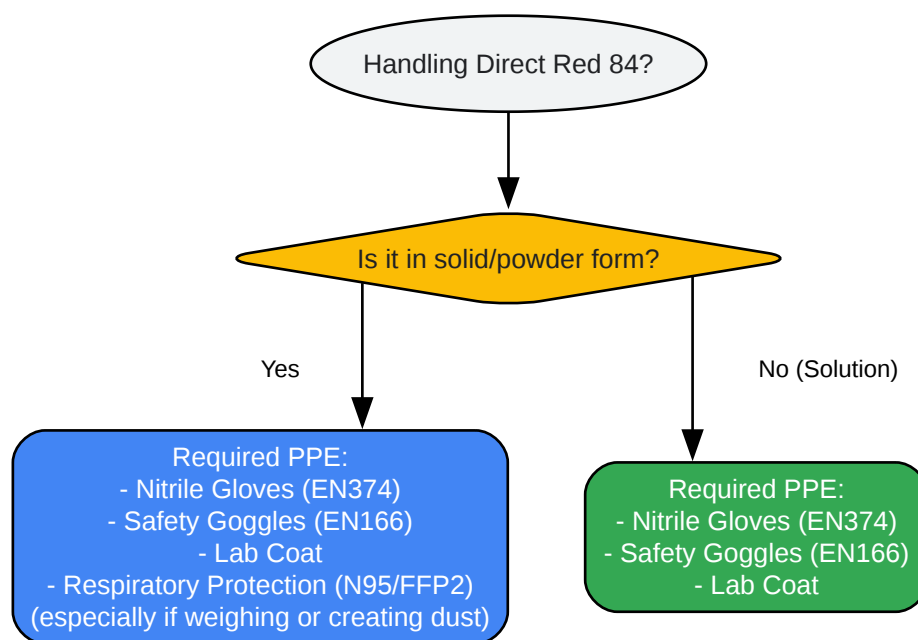
Caption: General mechanism of azo dye toxicity via reductive cleavage.

Handling and Safety Precautions

Proper handling is essential to minimize exposure. Standard laboratory procedures for handling powdered chemicals should be strictly followed.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure.



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Caption: PPE selection workflow for handling Direct Red 84.

Engineering Controls

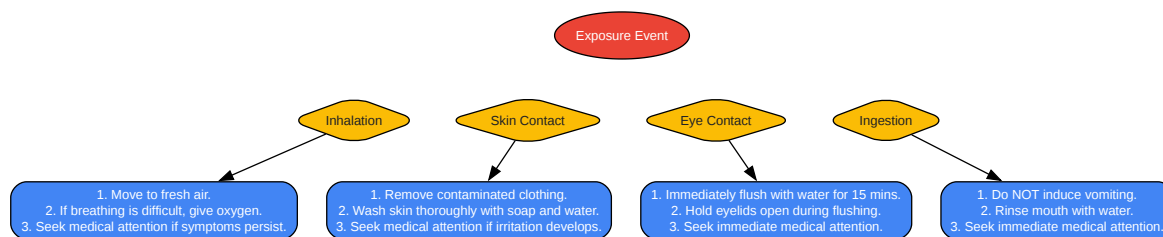
- Ventilation: Handle in a well-ventilated area. For weighing or procedures that may generate dust, use a chemical fume hood or a ventilated balance enclosure.
- Safety Stations: Ensure eyewash stations and safety showers are readily accessible.

Storage

- Store in a cool, dry, well-ventilated area.
- Keep container tightly closed and sealed.
- Store away from strong oxidizing agents.

Emergency and First-Aid Procedures

Immediate and appropriate first-aid is critical in case of accidental exposure.

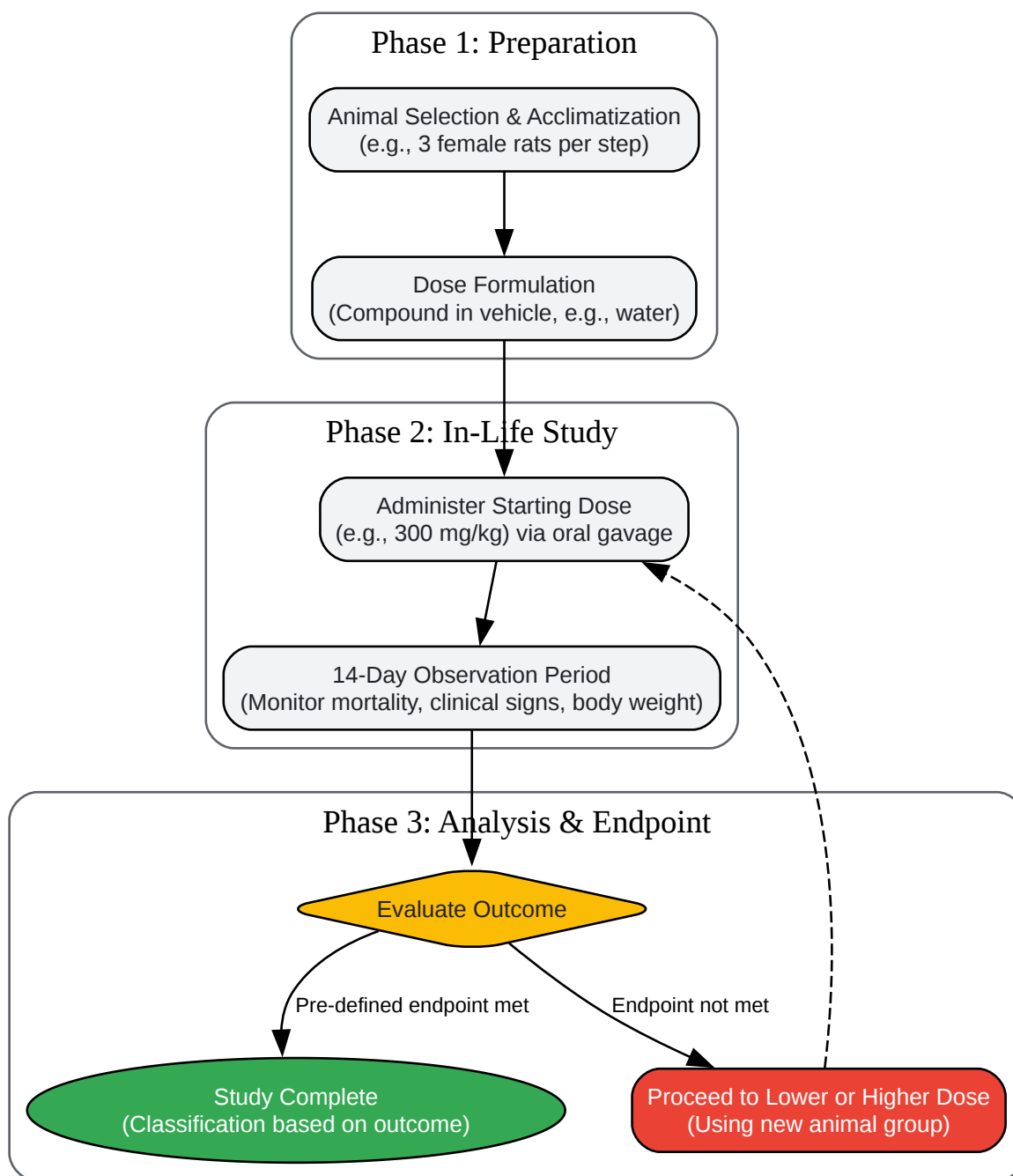


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Caption: First-aid decision workflow for Direct Red 84 exposure.

Experimental Protocols: Acute Oral Toxicity Assessment

While specific studies on Direct Red 84 are unavailable, the following outlines a standard methodology based on OECD Guideline 423 for assessing acute oral toxicity, which would be used to determine an LD50 value.



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Caption: Experimental workflow for an acute oral toxicity study (OECD 423).

Methodology Details:

- Animals: Healthy, young adult nulliparous, non-pregnant female rats are typically used.

- **Housing:** Animals are housed in standard conditions with controlled temperature, humidity, and light cycle.
- **Procedure:** The test is conducted in a stepwise manner using a small number of animals per step. The outcome of each step determines the dose for the next.
- **Dose Administration:** The substance is administered in a single dose by oral gavage. Animals are fasted prior to dosing.
- **Observations:** Animals are observed for mortality, signs of toxicity, and body weight changes for up to 14 days.
- **Pathology:** A gross necropsy is performed on all animals at the end of the study.
- **Endpoint:** The test allows for the classification of the substance into one of the GHS categories for acute oral toxicity.

Disposal Considerations

- **Waste Disposal:** Dispose of this material and its container at a licensed hazardous-waste disposal facility. Do not allow it to enter drains or waterways.
- **Contaminated Packaging:** Empty containers should be treated as hazardous waste and disposed of accordingly.

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